

HC-258: A Covalent Inhibitor Targeting the YAP-TEAD Transcriptional Complex

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HC-258

Cat. No.: B12377528

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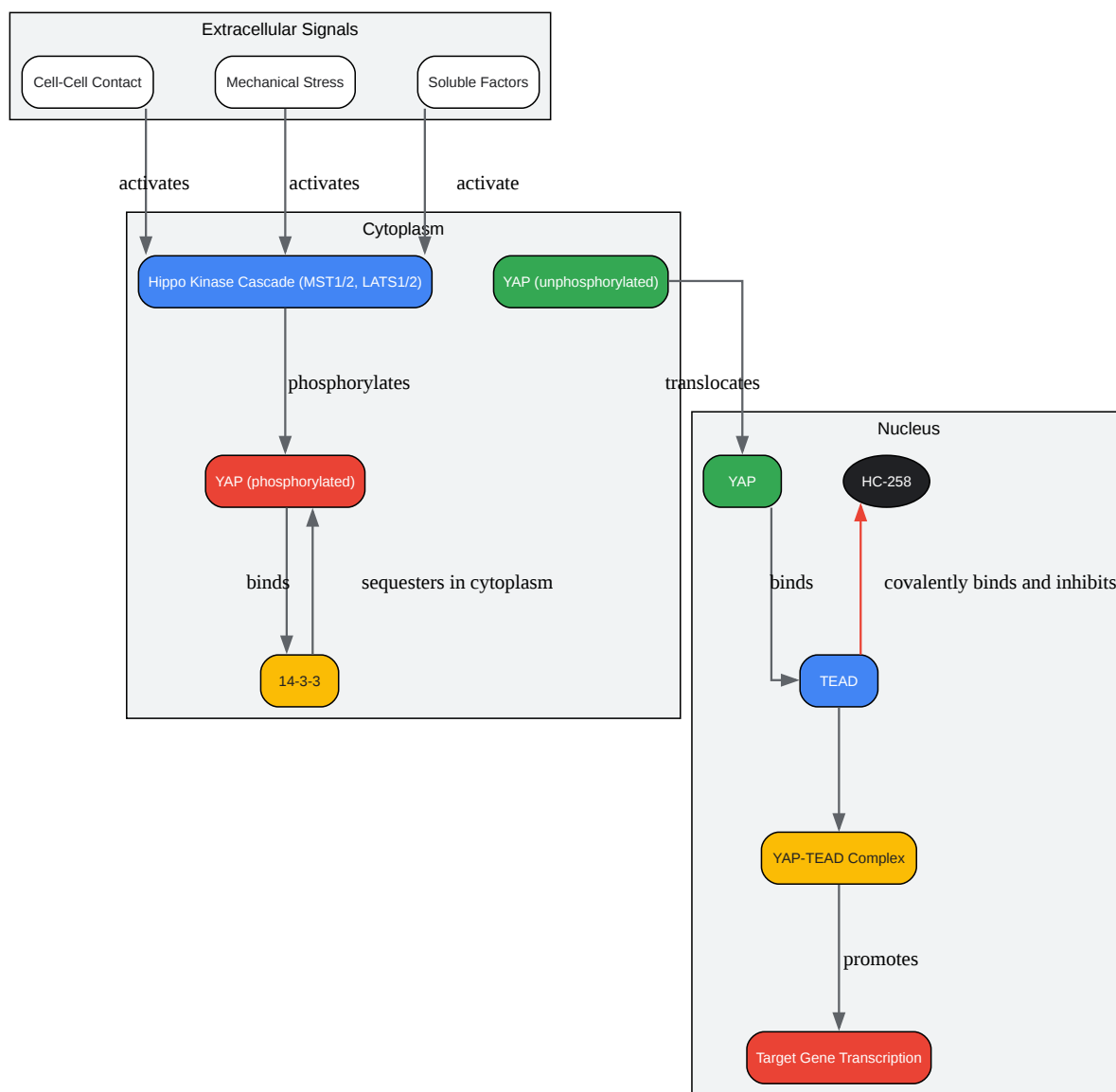
A Technical Guide for Researchers and Drug Development Professionals

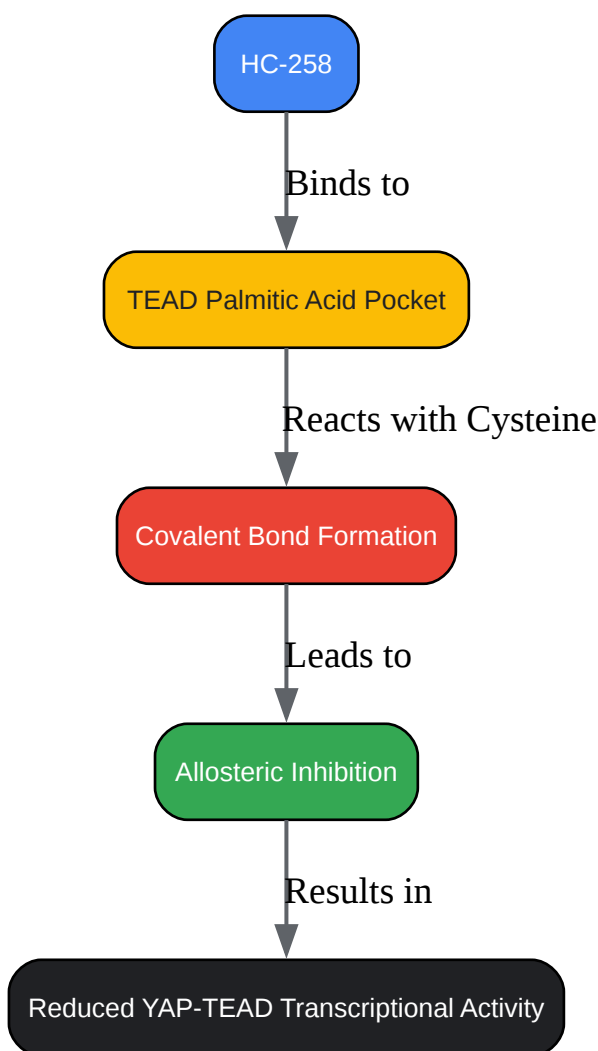
Executive Summary

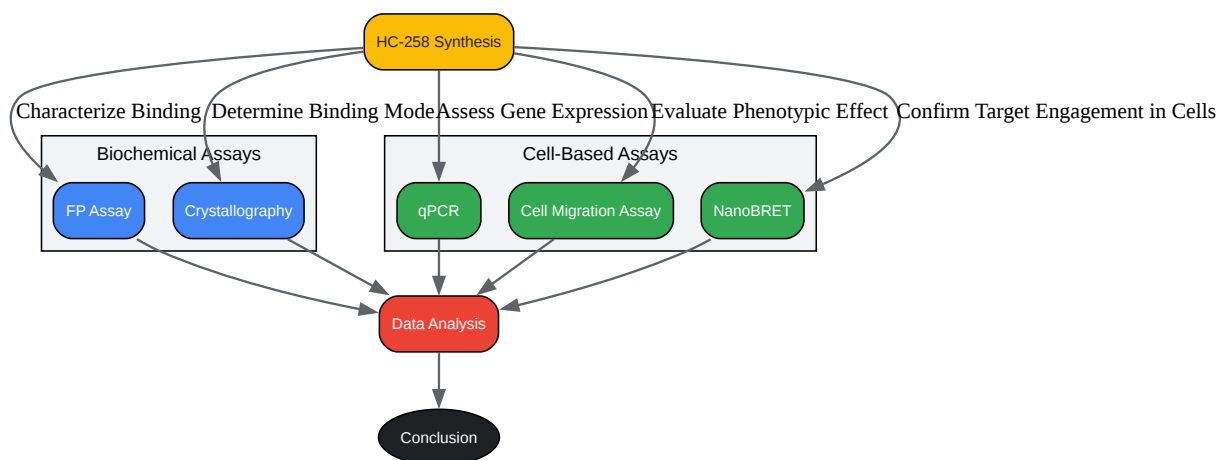
The Hippo signaling pathway is a critical regulator of organ size, cell proliferation, and apoptosis. Its dysregulation is frequently implicated in various cancers, making it a compelling target for therapeutic intervention. The transcriptional coactivator Yes-associated protein (YAP) and its interaction with the TEA domain (TEAD) family of transcription factors are the final effectors of this pathway. The formation of the YAP-TEAD complex is essential for driving the expression of pro-proliferative and anti-apoptotic genes.^{[1][2]} **HC-258** is a novel small molecule that acts as a covalent inhibitor of TEAD, effectively disrupting the YAP-TEAD-driven transcriptional program. This guide provides an in-depth technical overview of **HC-258**, including its mechanism of action, quantitative data, detailed experimental protocols, and visualizations of the relevant biological pathways and experimental workflows.

The YAP-TEAD Signaling Pathway

The Hippo pathway is a kinase cascade that, when active, phosphorylates and inactivates YAP, leading to its cytoplasmic retention and degradation.^[3] In the "Hippo-off" state, unphosphorylated YAP translocates to the nucleus and binds to TEAD transcription factors.^[4] This interaction is crucial as TEAD proteins themselves lack a transcriptional activation domain and rely on YAP to recruit the necessary cellular machinery to initiate gene transcription.^{[1][2]} The YAP-TEAD complex then drives the expression of target genes such as CTGF, CYR61, AXL, and NF2, which are involved in cell proliferation, migration, and survival.^{[1][5]}







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- To cite this document: BenchChem. [HC-258: A Covalent Inhibitor Targeting the YAP-TEAD Transcriptional Complex]. BenchChem, [2025]. [Online PDF]. Available at:

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